

Environmental factors affecting WENZEL LH 65 measurement accuracy

Author: BenchChem Technical Support Team. Date: December 2025



WENZEL LH 65 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the environmental factors that can influence the measurement accuracy of the WENZEL LH 65 Coordinate Measuring Machine (CMM).

Troubleshooting Guide

This guide provides solutions to common issues related to measurement accuracy.

Issue: My WENZEL LH 65 is producing inconsistent or inaccurate measurements.

- Question 1: Have you checked the environmental conditions of the measuring room?
 - Answer: The accuracy of the WENZEL LH 65 is highly dependent on its operating environment.[1][2] Fluctuations in temperature, humidity, and the presence of vibrations can all lead to measurement errors.[3][4] It is crucial to ensure that the environmental conditions are stable and within the manufacturer's specified limits.
- Question 2: How can I determine if temperature is affecting my measurement accuracy?
 - Answer: Temperature changes are a primary source of measurement errors in CMMs.[1]
 [3] Both the machine and the workpiece can expand or contract with temperature fluctuations, leading to inaccuracies.[3]

Troubleshooting & Optimization





- Verify Room Temperature: Check that the ambient room temperature is stable and within the recommended range of 18°C to 22°C (64.4°F to 71.6°F).[5] For optimal accuracy, the temperature should be maintained at 20°C ± 1 K.[6]
- Monitor Temperature Gradients: Significant temperature changes over short periods or across the machine's volume can cause distortion. The permitted temperature gradients for the WENZEL LH 65 are:
 - 1 K/h (Kelvin per hour)[5]
 - 1 K/m (Kelvin per meter)[5]
 - 2 K/d (Kelvin per day)[5]
- Acclimatization: Ensure that both the workpiece and the CMM have had sufficient time to acclimatize to the ambient temperature of the inspection room.[3] A sudden change in temperature, for instance, by bringing a workpiece from a colder or warmer area, will require a stabilization period.
- Temperature Compensation: The WENZEL LH 65 Premium and Premium-Select models are equipped with automatic temperature compensation.[7][8] Ensure this feature is enabled and functioning correctly. The standard model has manual temperature compensation.[7]
- Question 3: Could vibrations be the cause of my measurement inaccuracies?
 - Answer: Yes, vibrations from nearby machinery, foot traffic, or even the building itself can significantly distort measurement readings.[3]
 - Isolate the CMM: If possible, locate the WENZEL LH 65 in an area with minimal foot traffic and away from heavy machinery.
 - Vibration Damping: The WENZEL LH 65 can be equipped with an active pneumatic vibration damping system, which is standard on Premium and Premium-Select models. [8][9][10] Verify that this system is active and operating correctly. For the standard model, consider retrofitting an active damping system if vibrations are a persistent issue.[11]



- Question 4: What role does humidity play in measurement accuracy?
 - Answer: High humidity can lead to condensation on machine components and workpieces, which can affect sensitive electronic and mechanical parts and potentially cause corrosion.
 [3] The recommended relative humidity range for the WENZEL LH 65 is 40% to 70%.
 [6] [12] If the humidity is outside this range, use a dehumidifier or humidifier to bring it within specification.
- Question 5: Can air quality impact my results?
 - Answer: Yes, dust and other airborne particulates can settle on the measuring stylus and the workpiece, leading to erroneous measurements.
 - Clean Environment: Maintain a clean, dust-free environment in the CMM room.
 - Air Filtration: The use of a high-quality air filtration system is recommended to minimize airborne contaminants.[3] The compressed air supply for the air bearings must be prefiltered and meet ISO 8573-1 Class 4 quality or better.[9][13]

Frequently Asked Questions (FAQs)

What are the ideal environmental conditions for the WENZEL LH 65?

For optimal performance and accuracy, the following environmental conditions should be maintained:

- Operating Temperature: 15°C to 30°C.[9][13]
- Temperature Range for MPEE (Maximum Permissible Error): 20°C ± 1 K, with gradients of no more than 0.5 K/h, 0.5 K/m, and 1 K/d.[6] A wider range of 20°C ± 2 K is also specified with slightly larger allowed gradients.[5][6]
- Relative Humidity: 40% to 70%.[6][12]
- Vibrations: The machine should be isolated from external vibrations. Active pneumatic vibration damping is available.[10][11]







 Air Quality: The room should be clean and dust-free, and the compressed air supply must be filtered.[3][9][13]

How does temperature affect the granite components of the WENZEL LH 65?

The WENZEL LH 65 is constructed with granite components for all axes (base plate, crossbeam, and sleeve).[10][14][15] Granite is chosen for its low thermal expansion and excellent long-term stability.[14][15] Using the same material for all axes ensures a homogeneous thermal behavior, which helps to maintain the machine's intrinsic accuracy during temperature changes.[10][14][15]

What is the difference between manual and automatic temperature compensation?

The standard WENZEL LH 65 model comes with manual temperature compensation, where the operator must measure and input the temperature of the workpiece and machine into the software.[6][7] The Premium and Premium-Select models feature automatic temperature compensation, which uses sensors on the machine's axes and the workpiece to continuously and automatically correct for thermal effects.[6][7][8]

How can I protect the machine from dust and other contaminants?

The X and Y guideways of the WENZEL LH 65 are protected by bellows to prevent contamination from dust and dirt.[8][9][10] It is also crucial to maintain a clean measuring room and ensure the compressed air supply is properly filtered.[3][9]

Environmental and Operational Specifications

The following table summarizes the key environmental and operational parameters for the WENZEL LH 65.



Parameter	Specification	Notes
Operating Temperature	15°C to 30°C	General operating range.[9] [13]
Temperature for MPEE	20°C ± 1 K	For highest accuracy.[6]
20°C ± 2 K	For standard accuracy.[5][6]	
Temperature Gradient (High Accuracy)	ΔT: 0.5 K/h, 0.5 K/m, 1 K/d	Per hour, per meter, and per day.[6]
Temperature Gradient (Standard)	ΔT: 1 K/h, 1 K/m, 2 K/d	Per hour, per meter, and per day.[5][6]
Relative Humidity	40% to 70%	Non-condensing.[6][12]
Compressed Air Supply	6-10 bar	
Compressed Air Quality	ISO 8573-1: Class 4 or better	Pre-filtered.[9][13]
Vibration Damping	Elastomer (Standard), Active Pneumatic (Optional/Premium)	[6][11]

Experimental Protocols

Protocol: Thermal Influence Study on Measurement Accuracy

Objective: To quantify the effect of temperature variations on the measurement accuracy of a calibrated artifact.

Materials:

- WENZEL LH 65 CMM
- Calibrated gauge block or ball bar of a known length
- Temperature sensors for ambient and workpiece temperature monitoring

Methodology:



· Baseline Measurement:

- Place the calibrated artifact in the measuring room and allow it to acclimatize for at least
 24 hours.
- Ensure the room temperature is stable at the ideal 20°C.
- Perform a series of 10 measurements of the artifact's critical dimension (e.g., length of the gauge block).
- Record the ambient and workpiece temperatures for each measurement.
- Calculate the mean and standard deviation of the measurements. This will serve as your baseline.

• Induced Temperature Variation:

- Increase the ambient temperature of the measuring room by a controlled amount (e.g., 2°C).
- Allow the CMM and the artifact to stabilize at the new temperature for a minimum of 4 hours. Monitor the workpiece temperature to ensure it has stabilized.
- Repeat the series of 10 measurements, recording the ambient and workpiece temperatures for each.

Data Analysis:

- Calculate the mean and standard deviation of the measurements at the elevated temperature.
- Compare the mean measurement value to the baseline value and the calibrated value of the artifact.
- The difference between the measured mean and the calibrated value represents the measurement error induced by the temperature change.

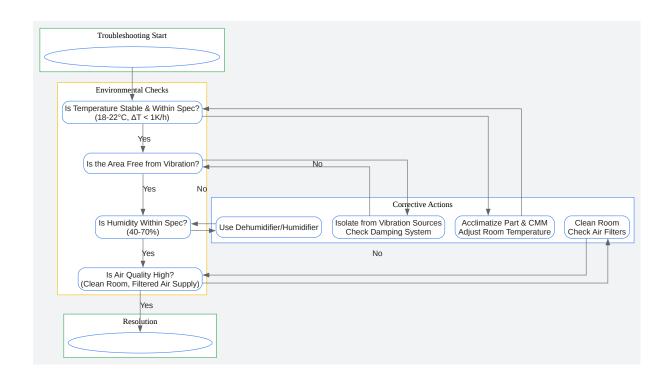
Reporting:



- Document the temperature conditions and the corresponding measurement errors.
- This data can be used to establish practical operating limits for your specific application and to understand the importance of temperature stability.

Visualizations

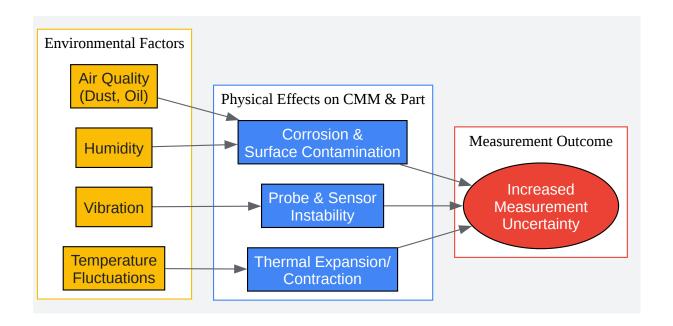




Click to download full resolution via product page

Caption: Troubleshooting workflow for CMM measurement inaccuracy.





Click to download full resolution via product page

Caption: Key environmental factors affecting CMM accuracy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. hexagon.com [hexagon.com]
- 2. Environmental conditions and coordinate measuring machines accuracy | Journal of Production Engineering [ijiemjournal.uns.ac.rs]
- 3. How environmental factors affect CMM accuracy | KiowaCountyPress.net [kiowacountypress.net]
- 4. Understanding the Accuracy of Coordinate Measuring Machines The HEH Group [thehehgroup.com]
- 5. LH 65 â LH2425 / LH2525 WENZEL Group [wenzel-group.com]







- 6. romegatrade.ro [romegatrade.ro]
- 7. clients.webtailorgroup.com [clients.webtailorgroup.com]
- 8. wenzelamerica.com [wenzelamerica.com]
- 9. foxvalleymetrology.com [foxvalleymetrology.com]
- 10. willrich.com [willrich.com]
- 11. megadanismanlik.com.tr [megadanismanlik.com.tr]
- 12. willrich.com [willrich.com]
- 13. wenzelamerica.com [wenzelamerica.com]
- 14. wenzelamerica.com [wenzelamerica.com]
- 15. wenzelamerica.com [wenzelamerica.com]
- To cite this document: BenchChem. [Environmental factors affecting WENZEL LH 65 measurement accuracy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15574051#environmental-factors-affecting-wenzel-lh-65-measurement-accuracy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com